

In-depth Technical Guide: N,3-dimethylbutanamide

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Compound of Interest

Compound Name: *n,3-dimethylbutanamide*

Cat. No.: B1633665

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,3-dimethylbutanamide**, including its synonyms, chemical identifiers, and key physicochemical properties. The information is intended to support researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Synonyms

N,3-dimethylbutanamide is a chemical compound with the molecular formula C₆H₁₃NO.^{[1][2]} It is also known by a variety of synonyms and identifiers, which are crucial for accurate database searches and material procurement.

Table 1: Synonyms and Identifiers for **N,3-dimethylbutanamide**

Identifier Type	Identifier
Systematic Name	N,3-dimethylbutanamide
CAS Number	21458-36-6[1][2]
Other Names	Butanamide, N,3-dimethyl-[1][2]
N-Methylisovaleramide[2]	
N-methyl-3-methylbutanoicamide[2]	
PubChem CID	528604[1]
InChI	InChI=1S/C6H13NO/c1-5(2)4-6(8)7-3/h5H,4H2,1-3H3,(H,7,8)[1][2]
InChIKey	GFWZPTGIVKRQNM-UHFFFAOYSA-N[1][2]
Canonical SMILES	CC(C)CC(=O)NC[1][2]

Trade Names

A thorough search of chemical supplier databases, patent literature, and safety data sheets did not reveal any specific trade names for **N,3-dimethylbutanamide**. This suggests that the compound is primarily available as a research chemical and is not widely marketed under a commercial trade name.

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **N,3-dimethylbutanamide**. This data is essential for understanding the compound's behavior in various experimental settings.

Table 2: Physicochemical Properties of **N,3-dimethylbutanamide**

Property	Value	Source
Molecular Weight	115.176 g/mol	[1]
Molecular Formula	C6H13NO	[1][2]
XLogP3-AA	0.8	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]
Exact Mass	115.099714038	[1]
Monoisotopic Mass	115.099714038	[1]
Topological Polar Surface Area	29.1 Å ²	[1]
Heavy Atom Count	8	[1]
Complexity	78.6	[1]

Experimental Data and Protocols

Despite a comprehensive literature search, no detailed experimental protocols for the application of **N,3-dimethylbutanamide** in biological assays or as a therapeutic agent were found. The compound is mentioned in the scientific literature, for instance, in the context of synthesizing novel antitumor agents and antibody-drug conjugates.[4][5] However, these sources describe the synthesis of **N,3-dimethylbutanamide** as an intermediate or analogue, rather than its subsequent experimental use or biological evaluation.

Therefore, this guide cannot provide specific experimental protocols for the use of **N,3-dimethylbutanamide**. Researchers interested in the applications of this compound would need to develop their own experimental designs based on its chemical structure and properties.

Signaling Pathways and Biological Activity

There is currently no publicly available information regarding the biological activity of **N,3-dimethylbutanamide** or its involvement in any signaling pathways. The lack of published research in this area means that its mechanism of action, potential targets, and overall pharmacological profile remain uncharacterized.

Due to the absence of data on signaling pathways or other logical relationships, no diagrams could be generated for this technical guide.

Conclusion

N,3-dimethylbutanamide is a chemical compound with well-defined physicochemical properties and a number of known synonyms. However, there is a significant gap in the publicly available scientific literature regarding its commercial trade names, its use in specific experimental protocols, and its biological activity. For researchers and drug development professionals, **N,3-dimethylbutanamide** represents a largely unexplored molecule. Future studies are required to elucidate its potential applications and biological functions.

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